

experimental procedure for N-alkylation of 5-Chloro-2-methylbenzoxazole

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Compound of Interest

Compound Name: 5-Chloro-2-methylbenzoxazole

Cat. No.: B095198

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Application Note & Protocol

A Comprehensive Guide to the N-Alkylation of 5-Chloro-2-methylbenzoxazole: Synthesis of N-Alkyl Benzoxazolium Salts

Abstract

This application note provides a detailed experimental protocol for the N-alkylation of **5-Chloro-2-methylbenzoxazole**, a key heterocyclic scaffold in medicinal chemistry. N-alkylated benzoxazolium salts are valuable intermediates in the synthesis of various biologically active molecules, including anti-inflammatory and antimicrobial agents.^{[1][2]} This guide moves beyond a simple recitation of steps to explain the underlying chemical principles, from reaction mechanism to purification and characterization. It is intended for researchers, chemists, and professionals in the field of drug discovery and development, offering a robust and reproducible methodology.

Introduction and Scientific Background

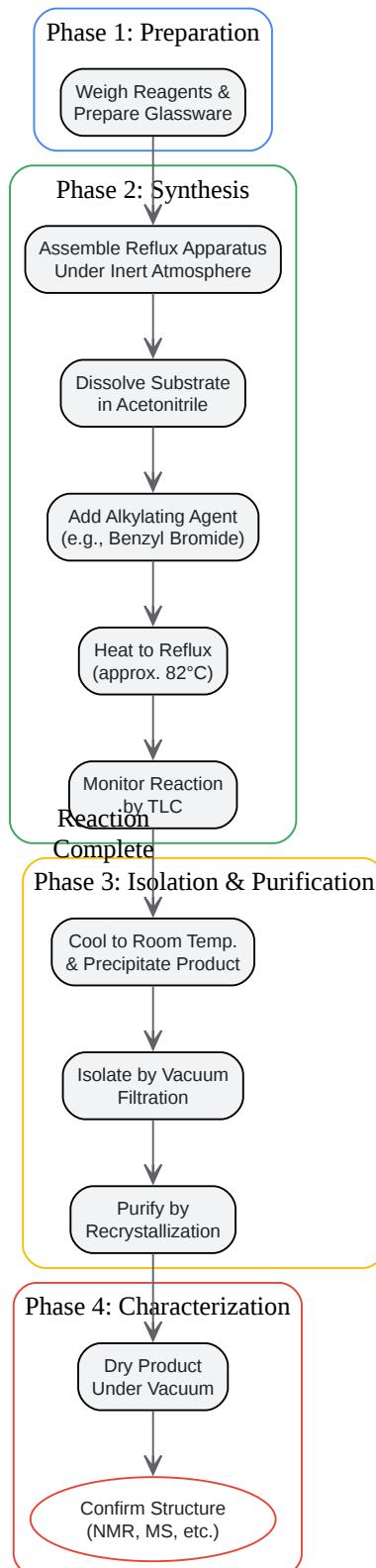
5-Chloro-2-methylbenzoxazole is a versatile heterocyclic compound featuring a stable benzoxazole ring system.^[1] The nitrogen atom in the oxazole ring, despite being part of an aromatic system, possesses a lone pair of electrons that can act as a nucleophile. The N-alkylation of this nitrogen leads to the formation of a quaternary benzoxazolium salt. These

charged molecules serve as precursors for a wide range of functionalized derivatives and are of significant interest in pharmaceutical development.[1][2]

The procedure detailed herein describes a classic SN₂ (Substitution Nucleophilic Bimolecular) reaction. The benzoxazole nitrogen attacks the electrophilic carbon of an alkyl halide, displacing the halide and forming a new carbon-nitrogen bond. This method is straightforward, high-yielding, and applicable to a variety of alkylating agents.

Experimental Workflow Overview

The overall process involves the direct alkylation of the benzoxazole substrate, followed by isolation, purification, and characterization of the resulting benzoxazolium salt.

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Sources

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